

An In-depth Technical Guide to the Initial Synthesis of Strontium Permanganate Trihydrate

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

Cat. No.: *B577955*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the initial synthesis of **strontium permanganate trihydrate**, $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$. The document details the established synthetic methodology, physical and chemical properties, and the logical workflow of the preparation process. This guide is intended for professionals in chemical research and development who require a thorough understanding of this inorganic compound.

Introduction

Strontium permanganate trihydrate is an inorganic compound characterized by its purple, cubic crystalline structure. While its applications are not as widespread as other permanganate salts, its synthesis and properties are of interest to researchers in inorganic chemistry and materials science. This document outlines the seminal method for its preparation as first described by Ferrari and Biagini Cingi in 1966.

Physicochemical Properties

A summary of the key quantitative data for **strontium permanganate trihydrate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Chemical Formula	$\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$	[1]
Molar Mass	379.54 g/mol	[1]
Appearance	Purple cubic crystals	[1]
Decomposition Temperature	175 °C	[1]
Solubility in Water	2.5 g/100 g of solvent (at 0 °C)	[1]
Density	2.75 g/cm ³ (at 20 °C)	[1]
Crystal System	Cubic	
Space Group	P2 ₁ 3	

Experimental Protocol: Synthesis of Strontium Permanganate Trihydrate

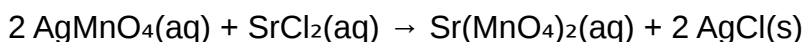
The synthesis of **strontium permanganate trihydrate** is based on a double displacement reaction in an aqueous medium, followed by precipitation of an insoluble byproduct and subsequent crystallization of the desired product.

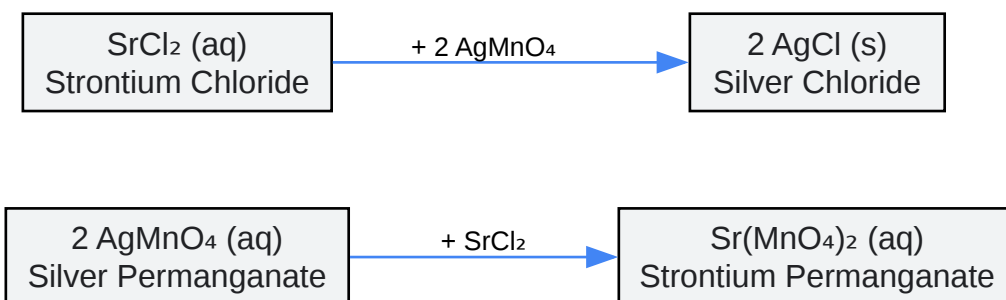
Principle

The core of the synthesis involves the reaction of aqueous solutions of silver permanganate (AgMnO_4) and strontium chloride (SrCl_2). The low solubility of silver chloride (AgCl) in water drives the reaction towards the formation of strontium permanganate in the solution.

Reaction Stoichiometry

The balanced chemical equation for the synthesis is as follows:





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Chemical reaction for the synthesis of strontium permanganate.

Materials and Reagents

- Silver Permanganate (AgMnO_4)
- Strontium Chloride (SrCl_2)
- Distilled or Deionized Water

Note: Quantitative details regarding the concentrations and volumes of the reactant solutions are not explicitly provided in the seminal literature. It is recommended to use stoichiometric amounts of the reactants based on their molar masses to ensure complete precipitation of silver chloride.

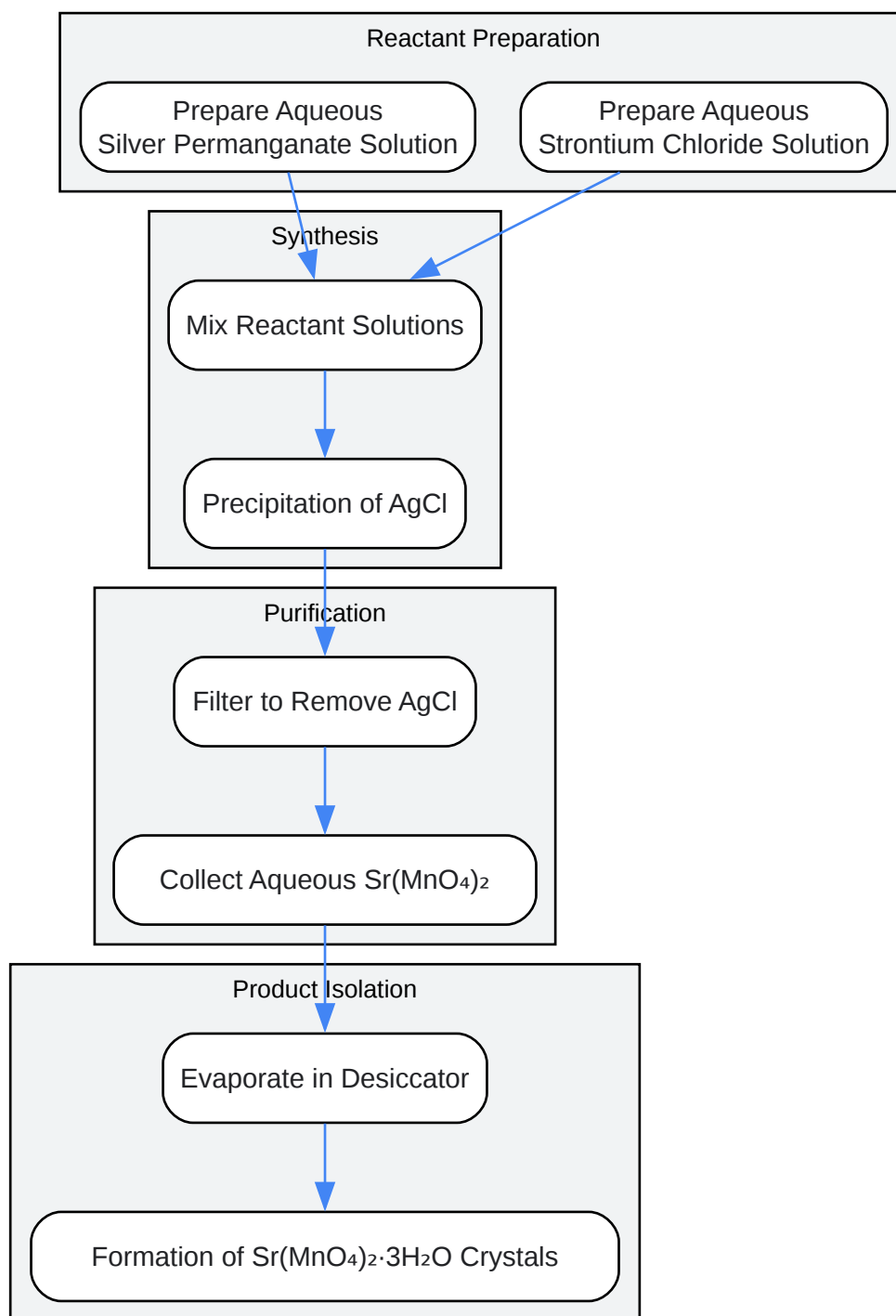
Procedure

- Preparation of Reactant Solutions: Prepare separate aqueous solutions of silver permanganate and strontium chloride.
- Reaction: Mix the aqueous solutions of silver permanganate and strontium chloride. A precipitate of silver chloride will form immediately.
- Filtration: Filter the reaction mixture to remove the solid silver chloride precipitate. The filtrate now contains the aqueous strontium permanganate.
- Crystallization: Transfer the filtrate to a desiccator and allow the solvent to evaporate slowly. This will yield dark violet, hygroscopic crystals of **strontium permanganate trihydrate**.

- Isolation and Storage: Carefully collect the crystals. Due to their hygroscopic nature, they should be stored in a tightly sealed container in a dry environment.

Experimental Workflow

The logical flow of the experimental procedure is visualized in the following diagram.



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Workflow for the synthesis of **strontium permanganate trihydrate**.

Safety Considerations

- Permanganate salts are strong oxidizing agents and should be handled with care.
- Avoid contact with combustible materials.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- The hygroscopic nature of the final product requires handling in a dry atmosphere to prevent degradation.

Conclusion

This technical guide has detailed the initial synthesis of **strontium permanganate trihydrate**, providing the necessary information for its preparation in a laboratory setting. While the foundational methodology is well-established, a lack of specific quantitative data in the primary literature necessitates careful experimental design based on stoichiometric principles. The provided workflow and data tables serve as a valuable resource for researchers and professionals engaged in the synthesis and characterization of inorganic compounds.

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References

- 1. strontium permanganate trihydrate [chemister.ru]
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